

# Essential Safety and Logistical Information for Handling 2,5-Dimethylfuran

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## Compound of Interest

Compound Name: 2,5-Dimethylene-furan

Cat. No.: B15487505

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Topic: Personal Protective Equipment for Handling 2,5-Dimethylfuran

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This document provides critical safety information and handling protocols for 2,5-Dimethylfuran (CAS 625-86-5). Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research. 2,5-Dimethylfuran is a highly flammable liquid that is harmful if swallowed and can cause skin, eye, and respiratory irritation.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 2,5-Dimethylfuran.

| Property          | Value                                 |
|-------------------|---------------------------------------|
| CAS Number        | 625-86-5[1][2][3]                     |
| Molecular Formula | C <sub>6</sub> H <sub>8</sub> O[1][2] |
| Molecular Weight  | 96.13 g/mol [1][3]                    |
| Appearance        | Clear colorless to amber liquid[2]    |
| Boiling Point     | 92-94 °C[1][2]                        |
| Melting Point     | -62 °C[1]                             |
| Flash Point       | -1 °C (30 °F)[1]                      |
| Density           | 0.903 g/mL at 25 °C                   |

## Operational Plan: Handling 2,5-Dimethylfuran

This section outlines the standard operating procedure for the safe handling of 2,5-Dimethylfuran in a laboratory setting.

### 1. Engineering Controls:

- Always handle 2,5-Dimethylfuran in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- Use explosion-proof electrical and ventilating equipment.[4]
- All metal parts of the equipment must be grounded to prevent ignition of vapors by static electricity discharge.[4]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes.

- Skin Protection:
  - Wear flame-retardant antistatic protective clothing.[\[5\]](#)
  - Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation before use and replace them immediately if contaminated.
  - A lab coat should be worn and buttoned to its full length.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[\[4\]](#)

### 3. Handling Procedures:

- Keep the container tightly closed when not in use.[\[4\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[4\]](#)
- Use only non-sparking tools.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Wash hands thoroughly after handling.

## Disposal Plan

Proper disposal of 2,5-Dimethylfuran and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

- Collect all waste containing 2,5-Dimethylfuran, including unused product and contaminated materials (e.g., absorbent paper, gloves, and disposable lab coats), in a designated, properly labeled, and sealed hazardous waste container.

- Your contaminated clothing and absorbent paper should be sealed in a vapor-tight plastic bag for eventual disposal.<sup>[2]</sup><sup>[3]</sup>

## 2. Waste Storage:

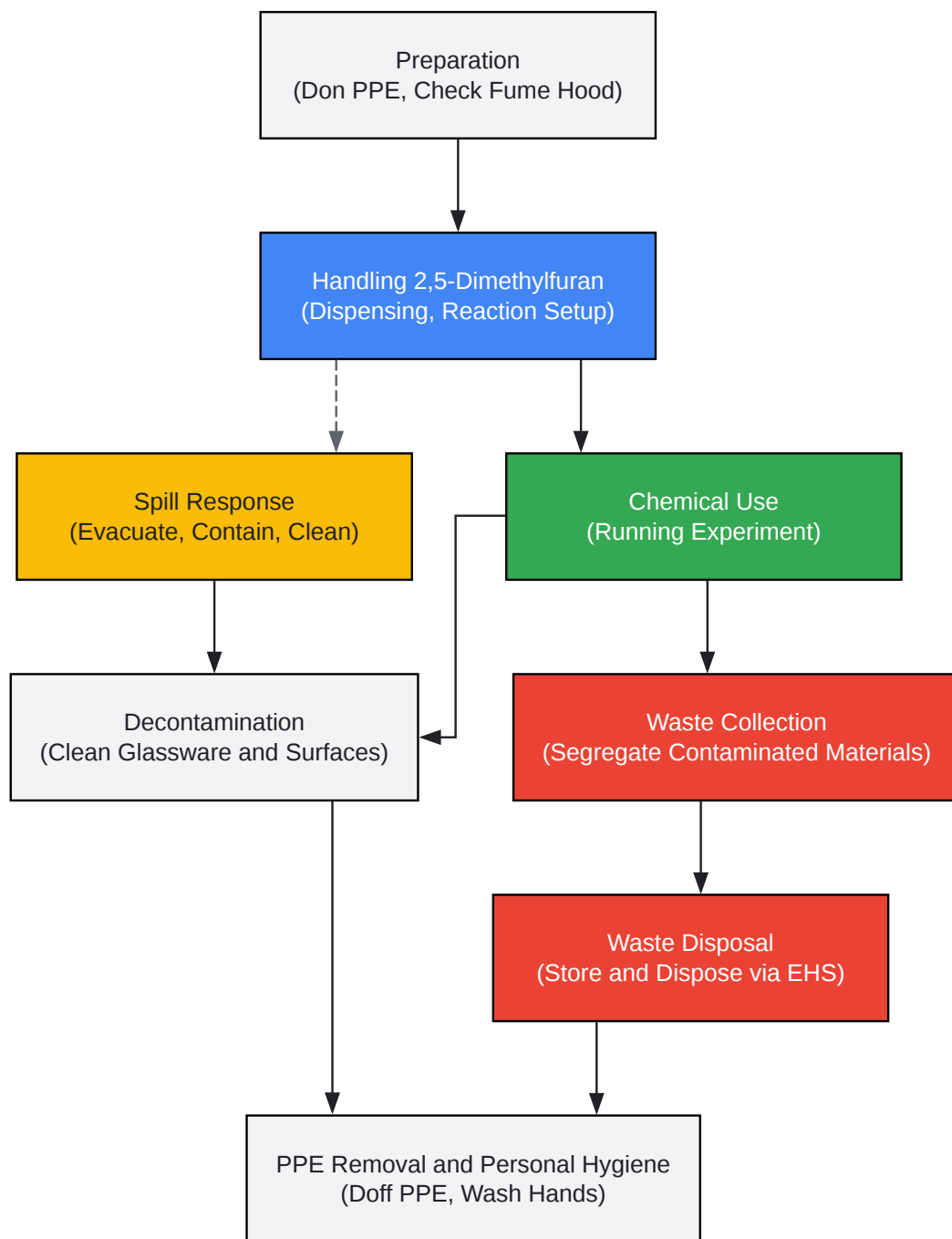
- Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

## 3. Waste Disposal:

- Dispose of the hazardous waste through a licensed professional waste disposal service.<sup>[5]</sup>
- All disposal activities must be in accordance with local, state, and federal regulations.<sup>[5]</sup>
- Do not dispose of 2,5-Dimethylfuran down the drain or in general waste.

# Experimental Workflow Diagram

The following diagram illustrates the logical workflow for safely handling 2,5-Dimethylfuran from preparation to disposal.



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Caption: Workflow for Safe Handling of 2,5-Dimethylfuran.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2,5-Dimethylfuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15487505#personal-protective-equipment-for-handling-2-5-dimethylene-furan]

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